

Technical Comparison: 1,11-Undecanediol and Analogues in Material Science & Bio-Applications[1]

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Compound of Interest

Compound Name: 1,1-Undecanediol

Cat. No.: B14006925

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Executive Summary & Chemical Disambiguation[2]

Status: Validated Monomer & Intermediate Primary Utility: Polymer Synthesis (Polyurethanes, Polyesters), Crosslinking, and Bio-active Linkers.

Critical Disambiguation: While the prompt references "**1,1-Undecanediol**" (a geminal diol), chemical stability principles dictate that geminal diols of long-chain alkanes are generally unstable aldehyde hydrates (

) that exist in equilibrium with Undecanal. In industrial and research contexts, the term is frequently a typographic shorthand or OCR error for 1,11-Undecanediol (the terminal

-diol). This guide focuses on 1,11-Undecanediol (CAS 765-04-8) as the functional reagent, while acknowledging the aldehyde hydrate's transient existence in aqueous formulations.

The "Odd-Even" Advantage: 1,11-Undecanediol represents a strategic "Odd-Carbon" monomer. Unlike its even-numbered counterparts (1,10-decanediol and 1,12-dodecanediol), the C11 chain induces a distinct crystal packing structure (parallel vs. herringbone).[1] This

results in lower melting points and unique flexibility profiles in derived polymers, making it a critical tool for tuning the glass transition temperature (

) and crystallinity of thermoplastic elastomers.

Comparative Analysis: C10 vs. C11 vs. C12 Diols

The selection of a chain extender or soft segment linker is governed by the interplay between hydrophobic bulk and crystallizability. The following data highlights the non-linear "zigzag" progression of properties characteristic of the odd-even effect in alkanediols.

Table 1: Physicochemical Property Comparison

Property	1,10-Decanediol (Even)	1,11-Undecanediol (Odd)	1,12-Dodecanediol (Even)	Implication for Application
Molecular Formula				C11 offers intermediate hydrophobicity. [2]
Melting Point ()	72–75 °C	61–65 °C	79–81 °C	Lower of C11 aids low-temp processing and reduces crystallinity in copolymers.
Crystal Packing	Monoclinic ()	Orthorhombic ()	Monoclinic ()	C11 forms parallel packing; Even chains form rigid herringbone structures.
Enthalpy of Fusion	~44.0 kJ/mol	~32.4 kJ/mol	~48.0 kJ/mol	Lower energy barrier for C11 melt transitions.
Water Solubility	Insoluble	Insoluble	Insoluble	All are suitable for hydrophobic coatings/matrices.
Primary Use	Rigid Polyesters	Flexible/Amorphous Segments	High-Strength Nylons	C11 is preferred for "disrupting" crystalline domains to increase elasticity.

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Analyst Insight: The dip in melting point for 1,11-undecanediol (approx. 10–15°C lower than neighbors) is not an anomaly but a predictable consequence of the Odd-Even Effect. In even-numbered chains, terminal hydroxyl groups pack efficiently in a trans-trans conformation. In odd-numbered chains (C11), the terminal groups are forced into a higher-energy configuration to satisfy hydrogen bonding, reducing lattice stability.

Application 1: Advanced Polymer Synthesis (Polyurethanes & Polyesters)

Mechanism of Action

1,11-Undecanediol serves as a linear aliphatic chain extender. When reacted with diisocyanates (e.g., MDI, HDI), it forms the "hard segment" of Polyurethanes (TPU) or the "soft segment" of Polyesters, depending on the stoichiometry.

Key Advantage: The C11 chain introduces a "defect" into the crystalline order of polymer backbones compared to C10 or C12. This disruption lowers the modulus slightly but significantly increases elongation at break and impact resistance, preventing brittle failure.

Experimental Protocol: Synthesis of Poly(undecamethylene carbonate)

A biodegradable polymer scaffold for drug delivery.

Reagents:

- Monomer: 1,11-Undecanediol (Recrystallized from 1,2-dichloroethane).
- Carbonate Source: Diethyl carbonate or Diphenyl carbonate.
- Catalyst: Titanium(IV) butoxide (

) or Lipase (for enzymatic routes).

Step-by-Step Workflow:

- Melt Mixing: Charge 1,11-Undecanediol (10 mmol) and Diphenyl carbonate (10 mmol) into a dried glass reactor.
- Catalysis: Add

(0.1 mol%) under Nitrogen atmosphere.
- Pre-polymerization: Heat to 180°C for 2 hours. Phenol byproduct is distilled off continuously (vac. 200 mmHg).
- Polycondensation: Increase temperature to 220°C and reduce pressure to <1 mmHg. Stir for 3-4 hours to build molecular weight (

).
- Purification: Dissolve the resulting polymer in Chloroform and precipitate into cold Methanol.
- Validation: Verify structure via

-NMR (Triplet at

4.11 ppm corresponding to

).

Application 2: Bio-Active Linkers & Surfactants

Beyond polymers, 1,11-Undecanediol acts as a precursor for "Gemini Surfactants" and bioactive linkers.

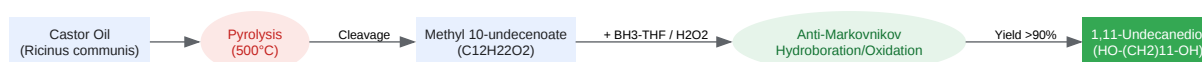
- Antimicrobial Potentiation: Long-chain diols disrupt microbial cell membranes. While 1,2-diols are more common preservatives, 1,11-derivatives (like undecanedioic acid esters) exhibit antifungal activity against *Candida albicans* by interfering with ergosterol synthesis.
- Drug Delivery: The hydrophobicity of the C11 chain makes it an ideal spacer in Antibody-Drug Conjugates (ADCs). It provides sufficient separation between the drug and the antibody

to prevent steric hindrance while maintaining solubility in organic synthesis solvents.

Visualizations & Pathways

Diagram 1: Synthesis of 1,11-Undecanediol

The industrial route typically starts from Castor Oil derivatives (Methyl 10-undecenoate).

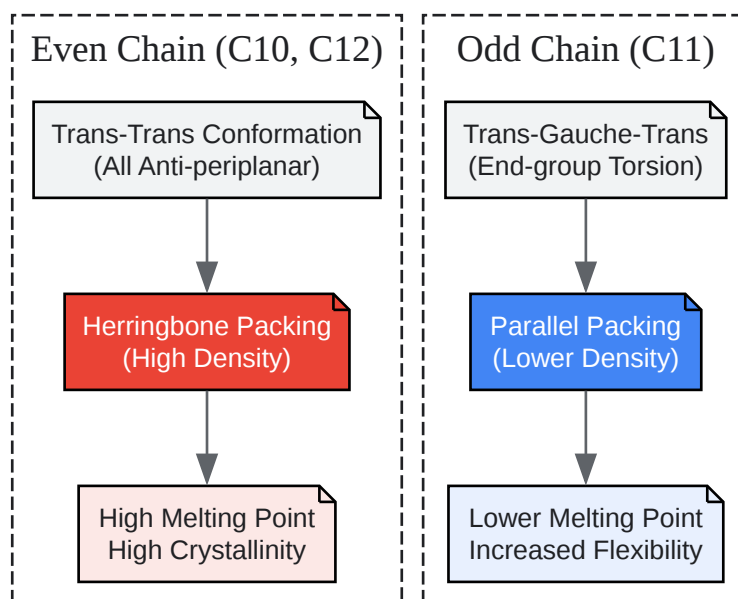


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Caption: Synthesis pathway converting renewable Castor Oil derivatives into 1,11-Undecanediol via anti-Markovnikov hydroboration.

Diagram 2: The Odd-Even Effect in Polymer Crystallinity

Visualizing why C11 (Odd) behaves differently from C10/C12 (Even).



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Caption: Structural causality of the Odd-Even effect. C11's torsional strain leads to lower packing density and melting points.

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